

# Measuring CCL27 Levels in Human Serum and Plasma: Application Notes and Protocols

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### Introduction

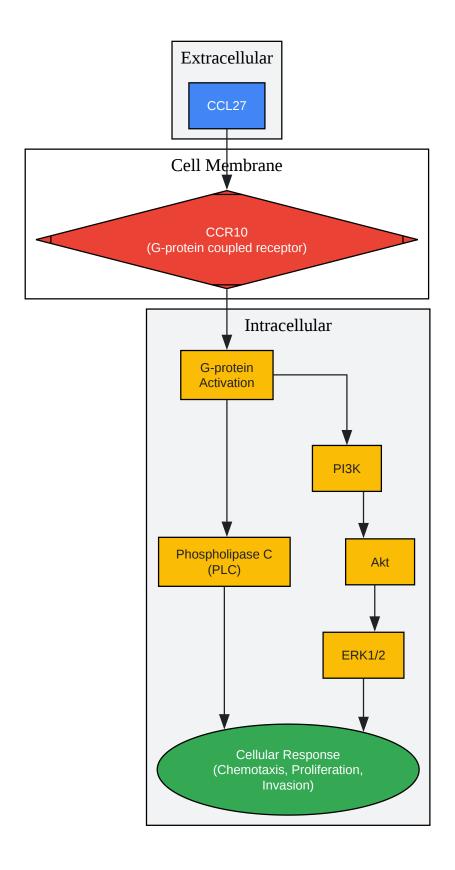
Chemokine (C-C motif) ligand 27 (**CCL27**), also known as cutaneous T-cell-attracting chemokine (CTACK), is a key chemokine primarily expressed by keratinocytes in the skin. It plays a pivotal role in T-cell mediated skin inflammation by binding to its receptor, CCR10, which is expressed on skin-homing memory T-cells. The **CCL27**/CCR10 axis is implicated in the pathogenesis of various inflammatory skin diseases such as atopic dermatitis and psoriasis, and is also an area of interest in oncology for its role in tumor migration and immune escape. Accurate and reproducible measurement of **CCL27** levels in human serum and plasma is crucial for understanding its physiological and pathological roles, for biomarker discovery, and for monitoring therapeutic interventions.

This document provides detailed application notes and protocols for the quantification of human **CCL27** in serum and plasma samples using the Enzyme-Linked Immunosorbent Assay (ELISA) method.

## Signaling Pathway and Experimental Workflow

The interaction of **CCL27** with its receptor CCR10 initiates a cascade of intracellular signaling events, leading to cellular responses such as chemotaxis, proliferation, and invasion. A simplified representation of this pathway and a general workflow for **CCL27** measurement are provided below.









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